

An In-depth Technical Guide to 3'-Fluorobiphenyl-3-ylamine

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Compound of Interest

Compound Name: 3'-Fluorobiphenyl-3-ylamine

Cat. No.: B1304069

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This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **3'-Fluorobiphenyl-3-ylamine**. It is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Molecular and Physical Data

3'-Fluorobiphenyl-3-ylamine, with the CAS number 400751-05-5, is a fluorinated aromatic amine.^[1] The key quantitative data for this compound are summarized in the table below.

Parameter	Value	Reference
Molecular Formula	C12H10FN	[1]
Molecular Weight	187.21 g/mol	[1][2]
CAS Number	400751-05-5	[1]

Molecular Structure

The structure of **3'-Fluorobiphenyl-3-ylamine** consists of two phenyl rings linked together. One ring is substituted with a fluorine atom at the 3' position, and the other is substituted with an amine group at the 3 position.



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References

- 1. Suzuki-Miyaura C-C Coupling Reactions Catalyzed by Supported Pd Nanoparticles for the Preparation of Fluorinated Biphenyl Derivatives [digibug.ugr.es]
- 2. chemrxiv.org [chemrxiv.org]
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